

# Commercial Availability and Synthetic Guide for 2-Bromo-4-nitrobenzoic Acid

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## Compound of Interest

Compound Name: 2-Bromo-4-nitrobenzoic acid

Cat. No.: B018962

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the commercial suppliers, synthesis protocols, and key applications of **2-Bromo-4-nitrobenzoic acid**. This compound serves as a crucial building block in the synthesis of various pharmaceutical agents, most notably the anti-cancer drug Bicalutamide.

## Commercial Suppliers

**2-Bromo-4-nitrobenzoic acid** is readily available from a variety of commercial chemical suppliers. The following table summarizes a selection of these suppliers and the typical data provided for the compound.

Supplier	CAS Number	Purity	Available Quantities
TCI America	16426-64-5	>98.0%	5g, 25g
Manchester Organics	16426-64-5	Not specified	Inquire for details
GIHI CHEMICALS CO.,LIMITED	16426-64-5	Not specified	Inquire for details
Fisher Scientific	16426-64-5	98.0+%	5g, 25g
Biosynth	16426-64-5	Not specified	10g, 25g, 50g, 100g
Pharmaffiliates	16426-64-5	High purity	Inquire for details
Sigma-Aldrich	16426-64-5	98%	250mg, 1g, 5g
AbacipharmTech	16426-64-5	Not specified	Inquire for details
ChemicalBook	16426-64-5	Not specified	Inquire for details
Benchchem	16426-64-5	>98.0%	Inquire for details

## Physicochemical Properties

Property	Value
Molecular Formula	C <sub>7</sub> H <sub>4</sub> BrNO <sub>4</sub>
Molecular Weight	246.02 g/mol
Appearance	White to yellow powder or crystal
Melting Point	167-171 °C
CAS Number	16426-64-5

## Synthesis of 2-Bromo-4-nitrobenzoic Acid: Experimental Protocols

Multiple synthetic routes for the preparation of **2-Bromo-4-nitrobenzoic acid** have been reported. Below are detailed experimental protocols for two common methods.

## Method 1: Oxidation of 2-Bromo-4-nitrotoluene

This method involves the oxidation of 2-bromo-4-nitrotoluene using a strong oxidizing agent like potassium permanganate.<sup>[1]</sup>

Experimental Protocol:

- In a reaction vessel, dissolve 2-bromo-4-nitrotoluene (4.41 g, 20.0 mmol) in 20 mL of pyridine.
- Add 40 mL of water to the solution and heat the mixture to 70°C.
- Over a period of 40 minutes, add potassium permanganate (19.0 g, 120 mmol) in batches.
- After the addition is complete, reflux the reaction mixture for 8 hours.
- Upon completion of the reaction, filter the hot suspension.
- Cool the filtrate in an ice bath and acidify to a pH of less than 2 using 6N hydrochloric acid.
- Collect the resulting precipitate by filtration to obtain the crude **2-bromo-4-nitrobenzoic acid**.
- The reported yield for this two-batch process is approximately 66%.<sup>[1]</sup>

## Method 2: Nitration of 2-Bromobenzoic Acid

This approach involves the direct nitration of 2-bromobenzoic acid.<sup>[2]</sup>

Experimental Protocol:

- In a suitable reaction vessel, cool a mixture of concentrated nitric acid and concentrated sulfuric acid.
- Slowly add 2-bromobenzoic acid to the cooled nitrating mixture while maintaining a low temperature to control the exothermic reaction.
- After the addition is complete, allow the reaction to proceed at a controlled temperature until completion (monitoring by TLC is recommended).

- Carefully pour the reaction mixture over crushed ice.
- Collect the resulting precipitate by filtration.
- Wash the precipitate with cold water to remove residual acid.
- Recrystallize the crude product from a suitable solvent (e.g., ethanol/water) to obtain pure **2-bromo-4-nitrobenzoic acid**.

## Applications in Drug Development

**2-Bromo-4-nitrobenzoic acid** is a key intermediate in the synthesis of several biologically active molecules, demonstrating its importance in pharmaceutical research and development.

## Synthesis of Bicalutamide

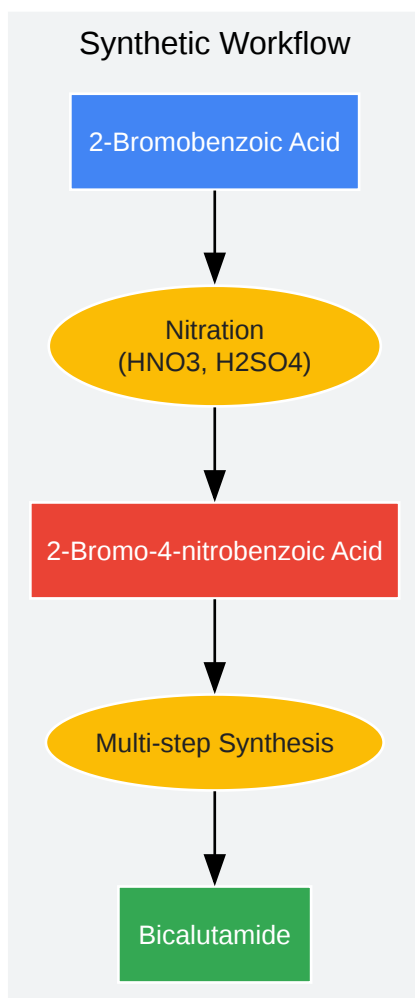
A primary application of **2-bromo-4-nitrobenzoic acid** is in the synthesis of Bicalutamide, a non-steroidal antiandrogen used in the treatment of prostate cancer.<sup>[2]</sup> The synthesis involves a multi-step process where the carboxylic acid is a key precursor.

## Enzyme Inhibition

**2-Bromo-4-nitrobenzoic acid** and its derivatives have been investigated as inhibitors of various enzymes. Notably, it is a known peptidomimetic that binds to and inhibits farnesyltransferase, an enzyme implicated in cancer cell signaling.<sup>[3]</sup> It also serves as a precursor for the synthesis of STAT3 inhibitors, which are being explored as potential anticancer agents.<sup>[2]</sup>

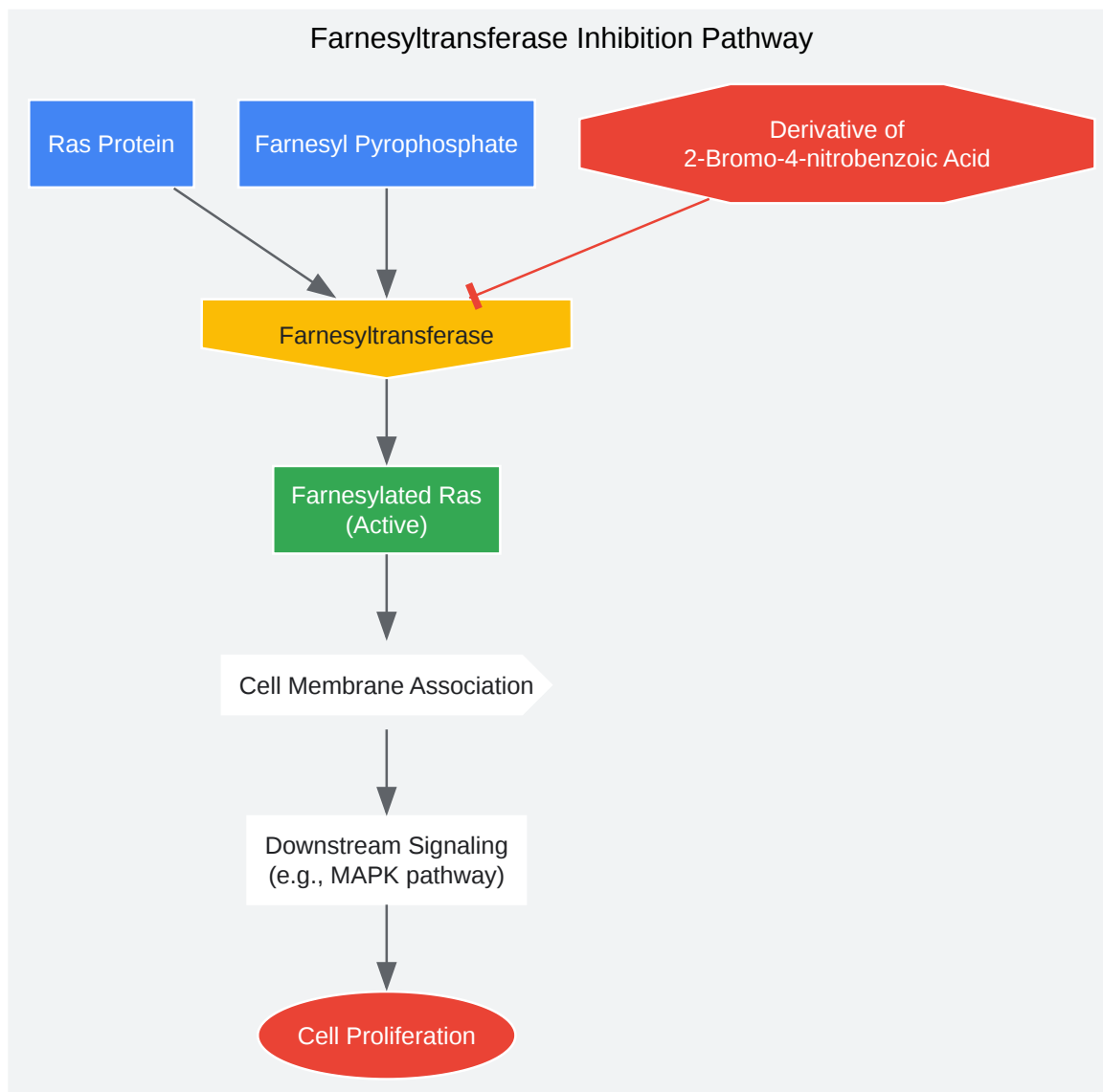
## Signaling Pathway and Experimental Workflow Diagrams

To visually represent the role of **2-Bromo-4-nitrobenzoic acid** in a drug discovery context, the following diagrams illustrate a general synthetic workflow and its connection to a key signaling pathway.



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Caption: Synthetic workflow for Bicalutamide starting from 2-Bromobenzoic Acid.



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Caption: Inhibition of Farnesyltransferase by a derivative of **2-Bromo-4-nitrobenzoic Acid**.

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## References

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